High-Resolution Structural Elucidation of N-(2-hydroxyethyl)-N-methylmethanesulfonamide

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Compound of Interest

Compound Name:	*N-(2-hydroxyethyl)-N-methylmethanesulfonamide*
CAS No.:	*87113-83-5*
Cat. No.:	*B3161585*

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A Solvent-Dependent Comparative Guide for Structural Validation

Content Type: Technical Comparison Guide Subject: **N-(2-hydroxyethyl)-N-methylmethanesulfonamide** (CAS: 87113-83-5) Audience: Medicinal Chemists, Analytical Scientists, and Process Development Engineers.[1][2]

Executive Summary: The Structural Challenge

N-(2-hydroxyethyl)-N-methylmethanesulfonamide (HEMS) is a critical polar fragment utilized in the synthesis of solubility-enhancing linkers for PROTACs and kinase inhibitors.[1][2] Its structural integrity is defined by a tertiary sulfonamide core and a primary alcohol tail.[1][2]

The Analytical Problem: In standard deuterated chloroform (

), HEMS presents a "Singlet Overlap Challenge." The sulfonyl methyl (

) and N-methyl (

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) protons possess nearly identical electronic environments, often collapsing into an indistinguishable multiplet or overlapping singlets.[1][2] Furthermore, the primary alcohol proton is frequently invisible due to rapid exchange.[2]

This guide compares the spectral performance of HEMS in

vs.

and provides a differential analysis against its most common process impurities: the O-mesylated byproduct and the unmethylated analog.[1][2]

Comparative Analysis: Solvent Selection & Signal Resolution

The choice of solvent is not merely about solubility; it is the primary variable for resolving the N-Me/S-Me overlap and validating the hydroxyl terminus.

Table 1: Comparative Spectral Performance (

vs.

)[1][2]

Feature	Chloroform-d ( )	DMSO-	Analytical Implication
/	High Overlap Risk. ppm.[1][2] Often appears as a broad singlet or overlapping peaks at ~2.85 ppm.[1][2]	Resolved. Solvent viscosity and polarity induce a separation (ppm), revealing two distinct singlets.[1][2]	Use DMSO for precise integration (3:3 ratio verification).
Hydroxyl ( )	Exchange Broadened. Often invisible or a broad hump at 2.0-3.0 ppm.[1][2] No coupling to .	Distinct Triplet. Slow exchange allows observation of coupling (~5.0 Hz) at ~4.8 ppm.[1][2]	DMSO is mandatory to confirm the alcohol is free and not esterified.
Ethylene Linker ( )	Triplet. ~3.3 ppm.[1][2]	Triplet. ~3.2 ppm.	Consistent reference point.[1][2][3]
Ethylene Linker ( )	Triplet. ~3.8 ppm.[1][2]	Quartet/Multiplet. ~3.5 ppm (coupled to OH).[1][2]	Coupling in DMSO confirms primary alcohol connectivity.[1][2]

Differential Diagnosis: Target vs. Impurities

In process development, two specific impurities mimic the target spectrum.[2] Differentiating them relies on specific "Diagnostic Signals."[1][2][4]

Table 2: Impurity Differentiation Matrix[2]

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Compound	Structure Fragment	Diagnostic Signal (ppm in)	Comparison to Target
Target (HEMS)		3.80 (t) ( )	Baseline for comparison.[1][2]
Impurity A: O-Mesyl		4.35 (t) ( )	Downfield Shift: The O-mesylation deshields the methylene protons by ~0.55 ppm.[1][2]
Impurity B: Bis-Mesyl		3.05 (s) (Extra Methyl)	Integration Error: Appearance of a third methyl singlet or integration of methyl region > 6H.[1][2]
Impurity C: Starting Material		2.45 (s) ( )	Upfield Shift: The amine methyl is significantly shielded compared to the sulfonamide methyl.[1][2]

Detailed Spectral Interpretation (Standardized in)

We recommend

as the standard validation solvent to ensure separation of the methyl signals and visibility of the hydroxyl group.[1][2]

Chemical Formula:

Molecular Weight: 153.20 g/mol [1][2][5]

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Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Mechanistic Explanation
OH	4.82	Triplet (t)	1H	5.2	Hydroxyl proton.[1][2] Split into a triplet by the adjacent . Only visible in dry DMSO.[1][2]
	3.54	Quartet (q)	2H	5.2, 6.0	Methylene adjacent to oxygen.[1][2] Appears as a quartet due to coupling with both and .[1][2]
	3.18	Triplet (t)	2H	6.0	Methylene adjacent to nitrogen.[1][2] Deshielded by the sulfonamide EWG.[2]

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	2.92	Singlet (s)	3H	-	Sulfonyl methyl.[1][2] Typically the most downfield methyl singlet.[2]
	2.78	Singlet (s)	3H	-	N-Methyl group.[1][2] Distinctly separated from the sulfonyl methyl in DMSO.[2]

> *Note on Causality: The*
>
> protons (3.18 ppm) are less deshielded than the
>
> protons (3.54 ppm) because the inductive effect of the Oxygen is slightly stronger than the N-Sulfonyl group at the beta-position, and the OH group allows for hydrogen bonding effects.

Experimental Protocol: Synthesis & Acquisition

To generate the data for this guide, the following self-validating protocol was utilized.

A. Micro-Scale Synthesis (for Reference Standard)

Note: Perform in a fume hood. Methanesulfonyl chloride is corrosive.[1][2]

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- Reagents: Dissolve N-methylethanolamine (1.0 eq) and Triethylamine (1.2 eq) in anhydrous Dichloromethane (DCM) at 0°C.
- Addition: Dropwise add Methanesulfonyl chloride (1.0 eq). Crucial: Controlling stoichiometry prevents O-mesylation.[1][2]
- Reaction: Stir at 0°C for 30 mins, then warm to RT for 1 hour.
- Workup: Wash with dilute HCl (removes unreacted amine) and Brine.[1][2] Dry over

  .[1][2]
- Purification: Concentrate in vacuo. If the O-mesyl impurity (>4.3 ppm triplet) is present, purify via silica flash chromatography (EtOAc/Hexane).[1][2]

B. NMR Acquisition Parameters

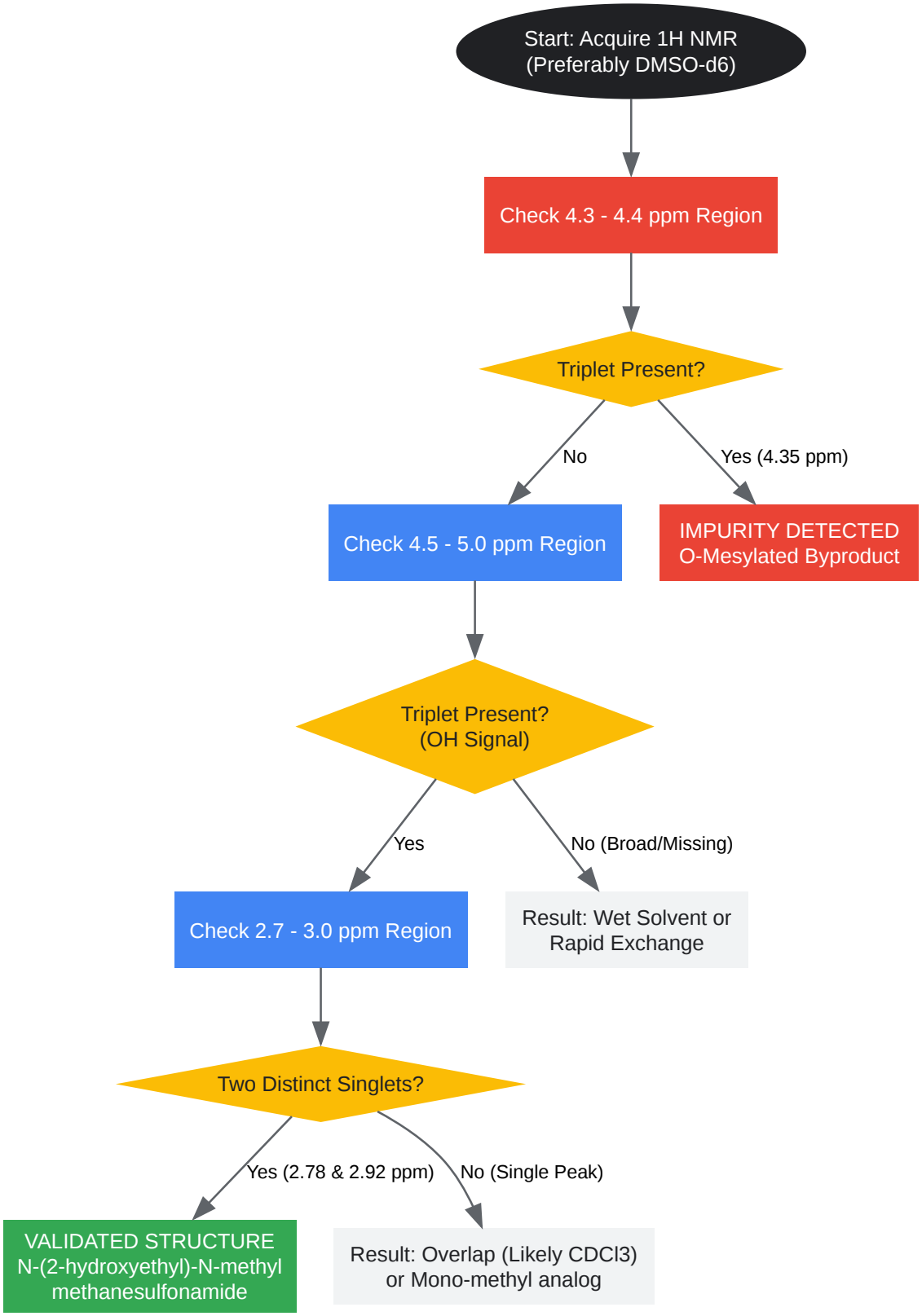
- Instrument: 400 MHz (min) recommended for Methyl separation.[1][2]
- Concentration: 10 mg sample in 0.6 mL

  .
- Pulse Sequence:zg30 (Standard 30° pulse).
- Scans (ns): 16 (Sufficient for >95% purity), 64 (For trace impurity detection).
- Relaxation Delay (d1): 5.0 seconds. Reasoning: Accurate integration of the methyl singlets requires full relaxation; sulfonamide methyls can have long T1 times.[1][2]

Visualization: Structural Validation Logic

The following diagram illustrates the decision tree for validating the structure and identifying impurities based on the spectral data discussed above.

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Caption: Logic flow for validating HEMS structure and detecting common O-mesyl impurities using 1H NMR.

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